

Application Notes & Protocols: Citronellyl Formate in Mosquito Repellent Formulations

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Compound of Interest

Compound Name: Citronellyl formate

CAS No.: 93919-93-8

Cat. No.: B7798338

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Abstract: The rising demand for effective and consumer-friendly mosquito repellents has driven research into alternatives to traditional synthetic actives. **Citronellyl formate**, a monoterpenoid ester found naturally in essential oils like geranium, presents a compelling profile for use in repellent formulations.[1] It possesses a pleasant fruity, floral aroma and is valued in the fragrance industry for its stability.[2][3] This document provides a comprehensive technical guide for researchers, scientists, and formulation chemists on the application of **citronellyl formate** as a mosquito repellent active. It covers the compound's physicochemical properties, postulated mechanism of action, formulation strategies, safety considerations, and detailed protocols for efficacy evaluation.

Physicochemical Profile of Citronellyl Formate

A thorough understanding of the active ingredient's properties is fundamental to successful formulation development. **Citronellyl formate** (CAS No. 105-85-1) is a colorless liquid with a characteristic fresh, rosy, and fruity odor.[4][5] Its key properties are summarized below, which influence its volatility, solubility, and compatibility with other formulation ingredients.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₀ O ₂	[2][4]
Molecular Weight	184.28 g/mol	[2][6]
Appearance	Colorless liquid	[1][5]
Boiling Point	235 °C at 760 mmHg	[1][4]
Flash Point	92 °C (198 °F)	[1][2]
Density	-0.897 g/mL at 25 °C	[1]
Vapor Pressure	0.03 mmHg at 25 °C	[2][5]
Solubility	Soluble in alcohol and most fixed oils; Insoluble in water and glycerin.	[1][4]
LogP	3.8	[2][4]

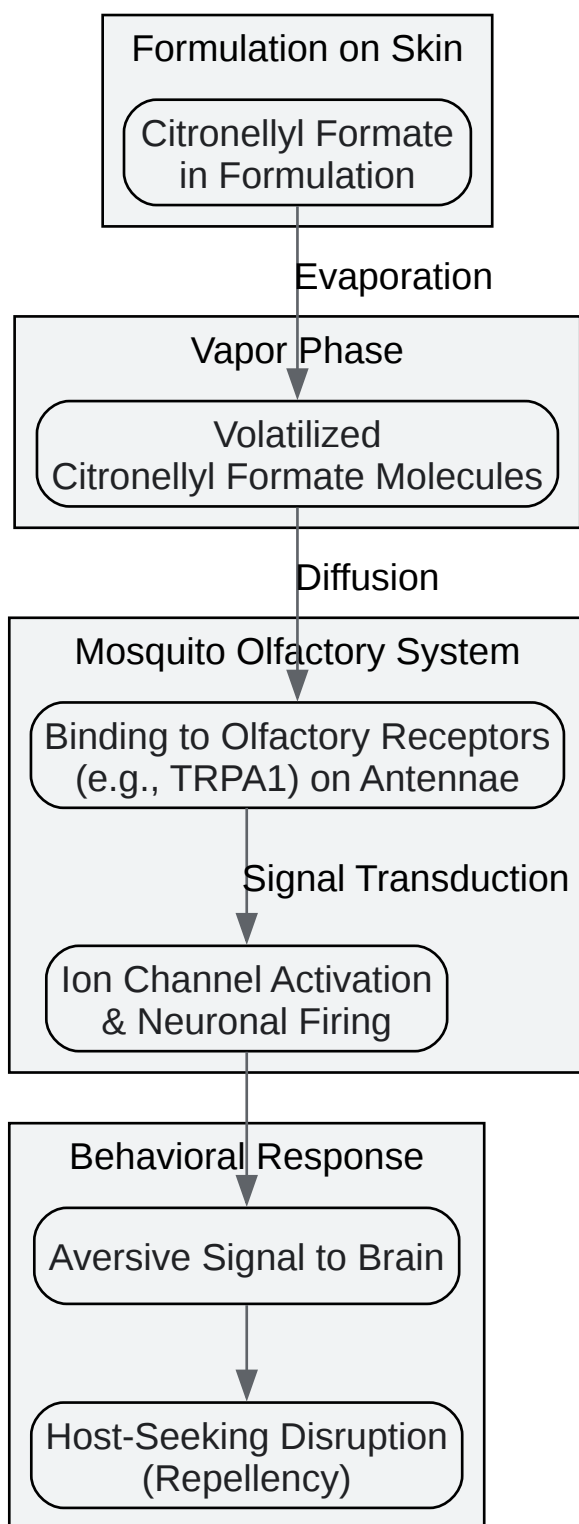
Postulated Mechanism of Repellency

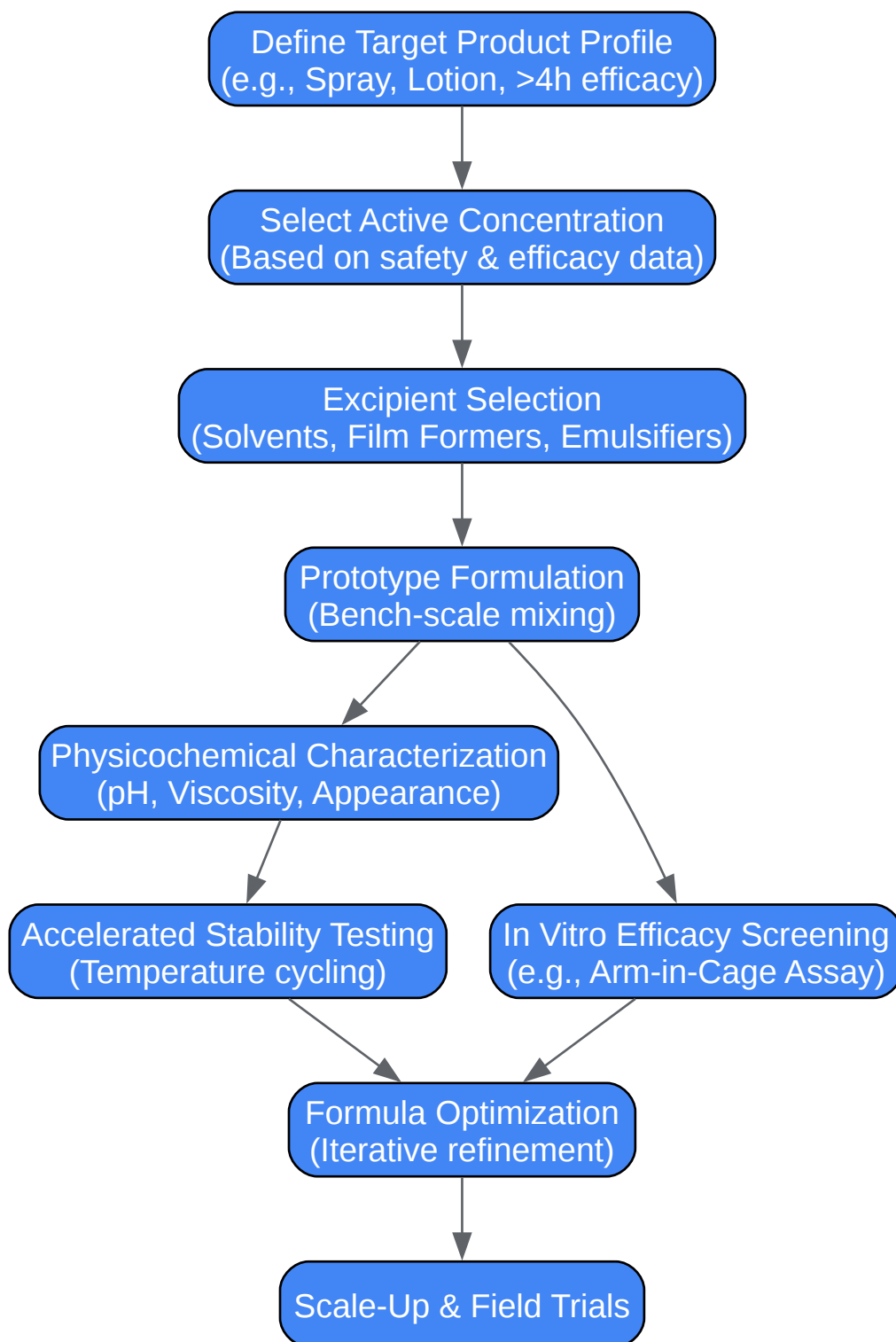
While the precise molecular targets for **citronellyl formate** in mosquitoes are not fully elucidated, the mechanism is believed to align with that of other volatile plant-derived monoterpenoids. The primary mode of action is olfactory-based, interfering with the mosquito's ability to locate a host.

Causality of Action:

- **Volatilization:** For any repellent to be effective, it must evaporate from the skin or treated surface to form a vapor barrier. The vapor pressure of **citronellyl formate** (0.03 mmHg at 25°C) is relatively low compared to highly volatile compounds, which may contribute to a longer-lasting effect than some other essential oil components.[5][7]
- **Olfactory Receptor Interaction:** Mosquitoes use their antennae, equipped with highly sensitive olfactory receptor neurons (ORNs), to detect chemical cues from hosts, such as carbon dioxide and skin odors. Repellent molecules like **citronellyl formate** are thought to interact with these receptors.

- Channel Activation & Aversive Behavior: Research on the related compound, citronellal, has shown it directly activates the Transient Receptor Potential Ankyrin 1 (TRPA1) channel in insects like *Drosophila melanogaster* and *Anopheles gambiae*.^[8] TRPA1 is a non-selective cation channel that often functions as a sensor for irritant chemicals. Activation of this or similar receptors in the mosquito's ORNs is hypothesized to trigger aversive neuronal signals, causing the insect to avoid the source. This is a mechanism of "spatial repellency," where the chemical disrupts host-seeking behavior from a distance.





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Caption: A typical workflow for developing a repellent formulation.

Safety & Toxicology Profile

Citronellyl formate is generally regarded as safe for use in cosmetic and fragrance applications when used within established concentration limits.

- **Skin Sensitization:** The primary toxicological endpoint of concern is skin sensitization. [9]The Research Institute for Fragrance Materials (RIFM) has thoroughly evaluated its safety, and the International Fragrance Association (IFRA) has established a safe use Standard to prevent sensitization. [9]This means that in a small number of individuals, repeated contact may cause an allergic skin reaction. [4]Adherence to IFRA concentration guidelines for skin-applied products is mandatory for safe formulation.
- **Irritation:** Safety data sheets indicate that in its concentrated form, **citronellyl formate** can cause skin and eye irritation. [6][10][11]Standard industrial hygiene practices, including the use of gloves and eye protection, should be followed when handling the neat material. [6]
- **Acute Toxicity:** The compound is reported to be mildly toxic by ingestion. [1]Acute oral and dermal toxicity values are greater than 5000 mg/kg, indicating low acute toxicity. [12]

Efficacy Evaluation Protocols

Validating the performance of a repellent formulation requires standardized, reproducible testing methodologies.

Protocol 5.1: Laboratory Arm-in-Cage Repellency Assay

This is the gold standard laboratory method for determining the protection time of a topical repellent against biting mosquitoes. [13][14] Objective: To determine the Complete Protection Time (CPT) of a **citronellyl formate** formulation against host-seeking female mosquitoes.

Materials:

- Test formulation of **citronellyl formate**.
- Control (formulation vehicle without active).
- Positive control (e.g., 15-20% DEET formulation).

- 30x30x30 cm cage containing 200-250 host-seeking, non-blood-fed female mosquitoes (e.g., *Aedes aegypti* or *Anopheles gambiae*), 5-12 days old.
- Human volunteers (screened and consented according to ethical guidelines).
- Latex or nitrile gloves.
- Micropipette or syringe for application.
- Timer.

Methodology:

- **Volunteer Preparation:** Volunteers should avoid using fragrances, scented lotions, or consuming alcohol and spicy foods for 24 hours prior to the test. Wash forearms with unscented soap, rinse thoroughly, and allow to air dry for 15 minutes.
- **Application:** Define a 300 cm² area on the volunteer's forearm. Apply a precise amount (e.g., 1.0 mL) of the test formulation evenly over the defined area. The other arm can be used for a control substance.
- **Initial Exposure:** Three minutes after application, the treated forearm is inserted into the mosquito cage for a 3-minute exposure period.
- **Data Collection:** During the exposure period, record the number of mosquitoes that land on the treated skin and the number that probe or bite. A "bite" is defined as the insertion of the proboscis into the skin. [15]5. **Repetitive Exposure:** Remove the arm from the cage. Repeat the 3-minute exposure test every 30 minutes.
- **Determining Endpoint:** The test is concluded for that formulation when the first confirmed bite occurs. The Complete Protection Time (CPT) is the time from application to the first confirmed bite.
- **Data Analysis:** Calculate the percent repellency for each time point if desired using the formula: % Repellency = $[(C-T)/C] * 100$, where C is the number of bites on the control arm and T is the number of bites on the treated arm. The primary endpoint, however, is the CPT.

Protocol 5.2: Formulation Stability Testing

Objective: To ensure the formulation's physical and chemical integrity under various storage conditions. [16] Materials:

- Multiple sealed samples of the final formulation.
- Temperature-controlled ovens/incubators (e.g., at 4°C, 25°C, 40°C).
- pH meter.
- Viscometer.
- Microscope.
- Centrifuge.

Methodology:

- Initial Analysis (Time 0): Record the initial characteristics of the formulation:
 - Appearance: Color, clarity, homogeneity.
 - pH.
 - Viscosity.
 - Microscopic evaluation: For emulsions, check globule size and distribution.
- Storage Conditions: Place samples under different conditions:
 - Accelerated: 40°C / 75% Relative Humidity for 3 months (often used to predict a 2-year shelf life).
 - Real-Time: 25°C / 60% Relative Humidity for the duration of the desired shelf life (e.g., 24 months).
 - Refrigerated: 4°C to check for crystallization or cold-induced instability.

- Freeze-Thaw Cycling: Cycle samples between -10°C and 25°C (3-5 cycles) to assess emulsion stability.
- Periodic Evaluation: At set intervals (e.g., 1, 2, and 3 months for accelerated testing), remove samples and re-evaluate the parameters listed in Step 1.
- Acceptance Criteria: The formulation is considered stable if there is no significant change in pH, viscosity, color, or odor, and no signs of phase separation, crystallization, or microbial growth.

Data Interpretation & Troubleshooting

- Low CPT (<2 hours): This is a common issue with natural repellents.
 - Cause: The evaporation rate of **citronellyl formate** is too high in the formulation.
 - Solution: Increase the concentration of the active (within safety limits). Incorporate a film former or a fixative like vanillin. [7] Consider a more advanced controlled-release formulation strategy. [17]*
- Phase Separation in Emulsions:
 - Cause: Inappropriate emulsifier system or insufficient homogenization.
 - Solution: Re-evaluate the hydrophilic-lipophilic balance (HLB) of the emulsifier system. Increase the concentration of the stabilizer or improve the mixing process (higher shear).
- Skin Sensitization Reports:
 - Cause: The concentration of **citronellyl formate** exceeds the IFRA recommended safe levels.
 - Solution: Immediately reformulate to comply with IFRA standards. Ensure all fragrance allergens are correctly identified and labeled according to regional regulations.

Conclusion

Citronellyl formate is a promising active ingredient for the development of mosquito repellent formulations, offering a pleasant sensory profile and a favorable safety record when used appropriately. Its efficacy is critically dependent on a well-designed formulation that controls its

volatility to extend the duration of protection. By employing the systematic development workflow and rigorous evaluation protocols outlined in this guide, researchers and formulators can successfully harness the potential of **citronellyl formate** to create effective and scientifically validated mosquito repellent products.

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